

Substance P, Free Acid stability and storage conditions.

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Compound of Interest

Compound Name: Substance P, Free Acid

Cat. No.: B12430944

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Substance P, Free Acid**.

Frequently Asked Questions (FAQs)

Q1: What is Substance P, Free Acid?

Substance P is an 11-amino acid neuropeptide belonging to the tachykinin family.[1][2] It acts as a neurotransmitter and neuromodulator in the central and peripheral nervous systems, playing a significant role in inflammation, pain transmission, and other physiological processes. [1][2][3] The "free acid" form refers to the peptide with a free carboxyl group at the C-terminus, as opposed to the more common C-terminally amidated form.

Q2: What are the recommended storage conditions for lyophilized **Substance P, Free Acid?**

Lyophilized **Substance P, Free Acid** should be stored in a desiccated environment at -20°C for long-term stability.[1][3][4] Some suppliers suggest that storage at 0-5°C is acceptable for up to 6 months.[5] For optimal results, it is crucial to keep the product away from moisture.[4][6]

Q3: How should I store Substance P, Free Acid once it is in solution?



After reconstitution, it is recommended to prepare aliquots of the Substance P solution to avoid repeated freeze-thaw cycles.[5] These aliquots should be stored at -20°C or -80°C.[3][4] Stock solutions are generally stable for up to one to three months when stored at -20°C.[1][3][5] For shorter periods, a solution can be kept at +4°C for up to 5 days.[5] If possible, it is best to prepare and use solutions on the same day.[3]

Troubleshooting Guide

Q1: I am seeing a loss of activity in my Substance P solution. What could be the cause?

Several factors can contribute to the loss of Substance P activity in solution:

- Improper Storage: Storing the solution at room temperature or for extended periods at 4°C can lead to degradation. Ensure aliquots are frozen at -20°C or -80°C for long-term storage.
 [3][4][5]
- Repeated Freeze-Thaw Cycles: Each freeze-thaw cycle can degrade the peptide. It is crucial
 to aliquot the stock solution after reconstitution.[5]
- Chemical Instability: The stability of Substance P can be influenced by its salt form. The acetate salt has been observed to be less stable than the hydrochloride or trifluoroacetate salts, with a tendency to release N-terminal dipeptides.[7]
- Enzymatic Degradation: Substance P can be degraded by various peptidases and proteases.[8] If working with biological samples, such as blood or tissue homogenates, enzymatic degradation is a likely cause of activity loss.[8][9] Angiotensin-converting enzyme (ACE) is one of the enzymes involved in its degradation.[10]
- pH of the Solution: The pH of the solution can affect the stability of peptides. While specific
 optimal pH ranges for Substance P free acid are not consistently reported, degradation
 pathways can be pH-dependent.[11]

Q2: My lyophilized Substance P powder appears clumpy. Is it still usable?

Clumping of lyophilized powder is often due to the absorption of moisture, as it is hygroscopic. [1] This can affect the stability and weighing accuracy of the peptide. It is recommended to



store the lyophilized powder in a desiccator. If clumping is observed, the peptide's integrity may be compromised, and it is advisable to use a fresh vial for quantitative experiments.

Data Presentation

Table 1: Recommended Storage Conditions for Substance P, Free Acid

| Form | Storage Temperature | Duration | Special Conditions |
|--------------------|------------------------|-----------------------------------------------|---------------------------------------------|
| Lyophilized Powder | -20°C | Up to 3 years | Desiccate, keep away from moisture[1][4][6] |
| 0-5°C | Up to 6 months | Desiccate[5] | |
| In Solution | -80°C | Up to 1 year | Aliquot to avoid freeze-thaw cycles[4] |
| -20°C | Up to 3 months | Aliquot to avoid freeze-thaw cycles[1] [3][5] | |
| +4°C | Up to 5 days | For short-term use[5] | - |

Table 2: Solubility of Substance P, Free Acid

| Solvent | Concentration | Notes |
|----------------|---------------------------|-------------------------------|
| Water | Soluble, up to 0.80 mg/ml | [3][5] |
| 5% Acetic Acid | 1 mg/mL | [1] |
| DMSO | Up to 10 mM | Sonication may be required[6] |

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Substance P, Free Acid

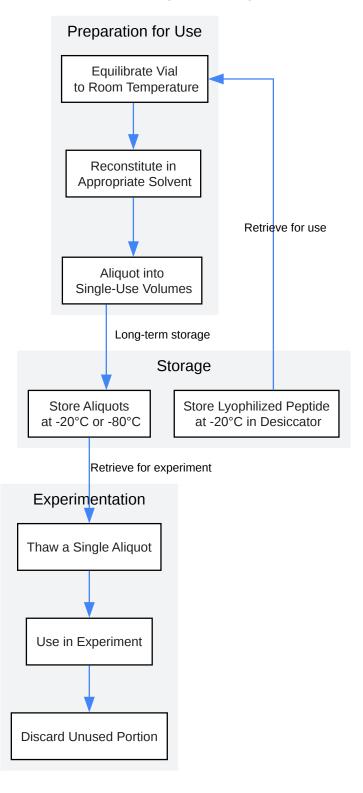


- Equilibration: Before opening, allow the vial of lyophilized Substance P to equilibrate to room temperature for at least 10-15 minutes. This prevents condensation from forming inside the vial upon opening.
- Solvent Addition: Add the desired volume of sterile, high-purity water or an appropriate buffer
 to the vial to achieve the target concentration. For example, to prepare a 1 mg/mL stock
 solution, add 1 mL of solvent to a 1 mg vial.
- Dissolution: Gently vortex or pipette the solution up and down to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause aggregation. If solubility issues arise, sonication can be used, particularly for solvents like DMSO.[6]
- Aliquoting: Once the peptide is completely dissolved, immediately aliquot the solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.[3][4][5]

Visualizations



Substance P Handling and Storage Workflow

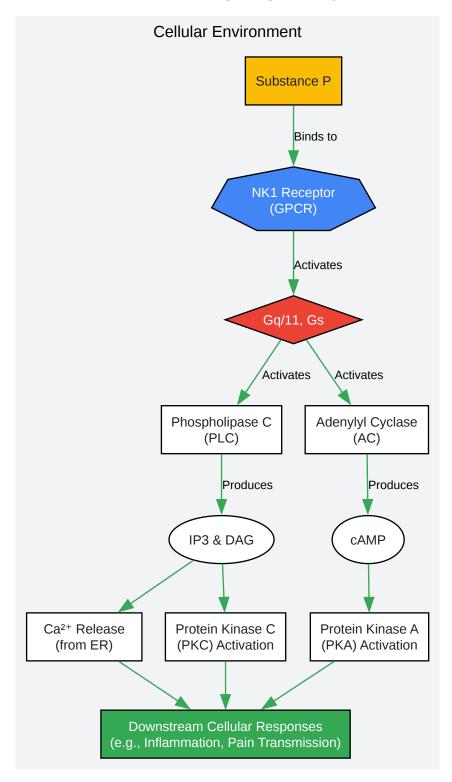


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Caption: Workflow for proper handling and storage of Substance P.



Substance P Signaling Pathway



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Caption: Simplified signaling pathway of Substance P via the NK1 receptor.



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